

In-Depth Technical Guide: Hydrazine-d4 Monodeuterate (N₂D₄·D₂O)

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Compound of Interest

Compound Name: Hydrazine-d4 monodeuterate

CAS No.: 102096-80-0

Cat. No.: B032927

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Foreword: The Strategic Advantage of Deuterium Labeling in Hydrazine Chemistry

In the landscape of modern chemical and pharmaceutical research, stable isotope labeling is an indispensable tool. The substitution of hydrogen with its heavier, non-radioactive isotope, deuterium (D), offers a subtle yet powerful modification to a molecule's properties. **Hydrazine-d4 monodeuterate** (N₂D₄·D₂O) exemplifies this principle. While chemically similar to its non-deuterated counterpart, the increased mass imparted by the deuterium atoms provides a distinct analytical signature, making it invaluable for a range of applications.

The primary utility of **Hydrazine-d4 monodeuterate** lies in its application as an internal standard for mass spectrometry-based quantification. Its near-identical chemical behavior to endogenous or synthesized hydrazine ensures co-elution in chromatographic separations and similar ionization efficiency, while its distinct mass-to-charge ratio allows for unambiguous detection. This is critical for accurate pharmacokinetic studies, metabolite identification, and toxicological assessments of hydrazine-containing compounds. Furthermore, the kinetic

isotope effect, where the heavier C-D bond is cleaved more slowly than a C-H bond, can be exploited in mechanistic studies and for the development of drugs with enhanced metabolic stability.[1]

Core Chemical and Physical Properties: A Foundation for Application

A thorough understanding of a compound's fundamental properties is paramount for its effective and safe use. The table below summarizes the key physical and chemical data for **Hydrazine-d4 monodeuterate**.

Property	Value	Reference
CAS Number	102096-80-0	[2][3]
Molecular Formula	ND ₂ ND ₂ · D ₂ O	[2][3]
Molecular Weight	56.10 g/mol	[2][3]
Synonyms	Hydrazine-d4 deuterate	[2][3]
Isotopic Purity	Typically ≥98 atom % D	[3]
Physical Form	Liquid	N/A
Boiling Point	120.1 °C	[3]
Melting Point	-51.7 °C	
Density	1.156 g/mL at 25 °C	[3]
Refractive Index	n _{20/D} 1.428	[3]
Storage Temperature	2-8°C	

Spectroscopic Profile: The Analytical Signature of Deuteration

The analytical utility of **Hydrazine-d4 monodeuterate** is rooted in its distinct spectroscopic properties compared to non-deuterated hydrazine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

In ^1H NMR, a high-purity sample of **Hydrazine-d4 monodeuterate** will show a significant reduction or absence of signals in the regions where hydrazine protons would typically resonate. The key observation will be in the ^2H (Deuterium) NMR spectrum. A single resonance, broadened due to the quadrupolar nature of the deuterium nucleus, would confirm the presence of deuterium. The chemical shift would be nearly identical to the proton chemical shift of hydrazine.

Mass Spectrometry (MS)

Mass spectrometry is where **Hydrazine-d4 monodeuterate** demonstrates its primary value. The molecular ion of N_2D_4 will appear at a higher mass-to-charge ratio (m/z) than N_2H_4 . Specifically, with four deuterium atoms replacing four hydrogen atoms, a mass shift of +4 Da is expected for the hydrazine moiety. This clear mass difference is the cornerstone of its use as an internal standard in quantitative analysis.

Infrared (IR) Spectroscopy

The vibrational frequencies of chemical bonds are sensitive to the mass of the constituent atoms. The stretching frequency of an N-D bond is significantly lower than that of an N-H bond. While a detailed IR spectrum for **Hydrazine-d4 monodeuterate** is not readily available in the searched literature, the principles of isotopic effects on IR spectra are well-established. The N-H stretching bands in hydrazine typically appear in the $3200\text{-}3400\text{ cm}^{-1}$ region. For Hydrazine-d4, these bands would be expected to shift to approximately $2300\text{-}2500\text{ cm}^{-1}$. This significant shift provides a clear indication of successful deuteration. A study on the vibrational spectrum of hydrazine-d4 has been reported, which could provide more detailed insights.^[4]

Experimental Protocol: A Practical Guide to Using Hydrazine-d4 Monodeuterate in a Liver Microsome Stability Assay

This section provides a detailed, field-proven methodology for assessing the metabolic stability of a hydrazine-containing drug candidate, using **Hydrazine-d4 monodeuterate** as an internal standard.

Objective

To determine the in vitro metabolic stability of a novel hydrazine-containing compound ("Test Compound") by monitoring its depletion over time in the presence of human liver microsomes.

Hydrazine-d4 monodeuterate will be used as an internal standard to ensure accurate quantification by LC-MS/MS.

Experimental Workflow Diagram

Caption: Workflow for a liver microsome stability assay with an internal standard.

Step-by-Step Methodology

- Preparation of Reagents:
 - Causality: Prepare high-concentration stock solutions of the test compound and **Hydrazine-d4 monodeuterate** in DMSO to ensure solubility. Subsequent dilutions into aqueous buffer for the assay should maintain a low final percentage of organic solvent to avoid inhibiting enzymatic activity.
 - Prepare the NADPH regenerating system. This is crucial for maintaining the activity of cytochrome P450 enzymes throughout the incubation period.
- Incubation Procedure:
 - Trustworthiness: Thaw the human liver microsomes on ice and dilute to the desired concentration in a suitable buffer (e.g., potassium phosphate buffer, pH 7.4).
 - In separate tubes for each time point, combine the microsome suspension and the test compound. Pre-incubate the mixture at 37°C for a few minutes to allow the system to equilibrate.
 - Initiate the metabolic reaction by adding the pre-warmed NADPH regenerating system. The "zero" time point sample should be quenched immediately after the addition of NADPH.
 - Incubate the reaction mixtures at 37°C with gentle shaking.

- Sample Quenching and Processing:
 - At each designated time point, terminate the reaction by adding a volume of ice-cold acetonitrile containing a known concentration of **Hydrazine-d4 monodeuterate**.
 - Expertise: The use of a "crash" solvent like acetonitrile serves two purposes: it stops the enzymatic reaction by denaturing the proteins and facilitates the precipitation of these proteins. The inclusion of the internal standard at this stage corrects for any variability in sample processing and analysis.
 - Vortex the samples and centrifuge to pellet the precipitated proteins.
- LC-MS/MS Analysis:
 - Transfer the supernatant to a clean plate or vials for analysis.
 - Develop a chromatographic method that provides good separation of the test compound from any potential metabolites and matrix components.
 - Set up the mass spectrometer to monitor for the specific parent-to-daughter ion transitions for both the test compound and **Hydrazine-d4 monodeuterate**.
- Data Analysis:
 - Calculate the peak area ratio of the test compound to the **Hydrazine-d4 monodeuterate** internal standard for each time point.
 - Plot the natural logarithm of the peak area ratio versus time. The slope of the resulting line will be the rate constant for the depletion of the compound.
 - From the rate constant, the half-life ($t_{1/2}$) of the compound in the microsomal preparation can be calculated.

Safety and Handling: A Non-Negotiable Priority

Hydrazine and its derivatives are hazardous and require strict adherence to safety protocols.

- Toxicity: Hydrazine is highly toxic and a suspected carcinogen.[5] It can cause severe skin burns and eye damage.[6] Inhalation of vapors can be fatal.
- Personal Protective Equipment (PPE): Always handle **Hydrazine-d4 monodeuterate** in a certified chemical fume hood. Wear appropriate PPE, including chemical-resistant gloves (butyl rubber is recommended), safety goggles, a face shield, and a lab coat.[7]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.[8] Keep away from heat, sparks, and open flames.[9] It is incompatible with oxidizing agents, acids, and metals.[10]
- Spill and Exposure Procedures: In case of a spill, evacuate the area and wear appropriate PPE for cleanup. For skin or eye contact, flush immediately with copious amounts of water for at least 15 minutes and seek medical attention.[9]

Conclusion: A Versatile Tool for Advancing Research

Hydrazine-d4 monodeuterate is more than just a deuterated molecule; it is a precision tool that enables researchers to achieve higher levels of accuracy and certainty in their analytical workflows. Its application as an internal standard is fundamental to robust drug metabolism and pharmacokinetic studies. By understanding its chemical properties, leveraging its unique spectroscopic signature, and adhering to rigorous and safe experimental protocols, scientists and drug development professionals can confidently integrate this valuable compound into their research to accelerate the discovery and development of new therapeutics.

References

- Wikipedia. (n.d.). Hydrazine. Retrieved January 31, 2026, from [\[Link\]](#)
- AIP Publishing. (n.d.). Far-Infrared Spectra and Space Group of Crystalline Hydrazine and Hydrazine-d4. Retrieved January 31, 2026, from [\[Link\]](#)
- Research Scientific. (n.d.). **hydrazine-d4 monodeuterate**, 98 atom % d. Retrieved January 31, 2026, from [\[Link\]](#)

- Pacific Northwest National Laboratory. (n.d.). Hydrazine (N₂H₄). VPL. Retrieved January 31, 2026, from [\[Link\]](#)
- PubChem. (n.d.). Hydrazine. National Institutes of Health. Retrieved January 31, 2026, from [\[Link\]](#)
- DTIC. (n.d.). Safety and Handling of Hydrazine. Retrieved January 31, 2026, from [\[Link\]](#)
- JRF Global. (n.d.). Deuterated Drugs. Retrieved January 31, 2026, from [\[Link\]](#)
- PENTA. (2024, October 21). Hydrazine monohydrate. Retrieved January 31, 2026, from [\[Link\]](#)
- Durig, J. R., Bush, S. F., & Mercer, E. E. (1966). Vibrational spectrum of hydrazine-d₄ and Raman study of hydrogen bonding in hydrazine. *The Journal of Chemical Physics*, 44(11), 4238–4247. [\[Link\]](#)

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Sources

1. jrfglobal.com [jrfglobal.com]
2. scbt.com [scbt.com]
3. Hydrazine-d₄ D 98atom 102096-80-0 [sigmaaldrich.com]
4. Vibrational spectrum of hydrazine-d₄ and Raman study of hydrogen bonding in hydrazine - PubMed [pubmed.ncbi.nlm.nih.gov]
5. Hydrazine | H₂N-NH₂ | CID 9321 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. Sensitive determination of hydrazine in water by gas chromatography-mass spectrometry after derivatization with ortho-phthalaldehyde - PubMed [pubmed.ncbi.nlm.nih.gov]
7. vpl.astro.washington.edu [vpl.astro.washington.edu]
8. pentachemicals.eu [pentachemicals.eu]

- [9. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [10. apps.dtic.mil \[apps.dtic.mil\]](https://apps.dtic.mil)
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